

Safeguarding Your Laboratory: Proper Disposal of Ethyl 4-hydroxycyclohexanecarboxylate

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Compound of Interest

Compound Name: Ethyl 4-hydroxycyclohexanecarboxylate

Cat. No.: B104090

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. Adherence to proper chemical waste management protocols is a critical component of this responsibility. This guide provides essential, step-by-step procedures for the safe disposal of **Ethyl 4-hydroxycyclohexanecarboxylate**, ensuring compliance and minimizing environmental impact.

Immediate Safety and Handling Precautions

Ethyl 4-hydroxycyclohexanecarboxylate is known to cause skin and serious eye irritation[1][2]. Therefore, appropriate personal protective equipment (PPE) must be worn when handling this chemical. This includes:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemically resistant gloves.
- Respiratory Protection: A NIOSH-approved respirator is advised, especially in poorly ventilated areas.

In the event of a spill, the material should be absorbed with an inert material such as sand or vermiculite, and then placed into a suitable, sealed container for disposal[3]. Under no circumstances should this chemical be emptied into drains[3][4].

Step-by-Step Disposal Protocol

The recommended method for the disposal of **Ethyl 4-hydroxycyclohexanecarboxylate** is through an approved waste disposal plant^[3]. Chemical waste generators are responsible for correctly classifying their waste in accordance with local, regional, and national regulations^[3]. The following protocol outlines the necessary steps for proper disposal within a laboratory setting.

1. Waste Identification and Segregation:

- Clearly label a dedicated waste container for "Non-halogenated Organic Waste" and specify "**Ethyl 4-hydroxycyclohexanecarboxylate.**"
- Do not mix this waste with halogenated solvents or other incompatible waste streams to ensure safe and cost-effective disposal.

2. Container Management:

- Use a chemically resistant container that is in good condition and has a secure, tight-fitting lid.
- The waste container label must include the full chemical name and associated hazard warnings.
- Store the sealed waste container in a designated, well-ventilated satellite accumulation area within the laboratory.
- It is best practice to place the waste container in secondary containment to prevent the spread of potential spills.

3. Internal Waste Collection:

- When the waste container is nearly full, or before the established accumulation time limit is reached, contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup.
- Complete all required waste pickup forms or manifests provided by your EHS department.

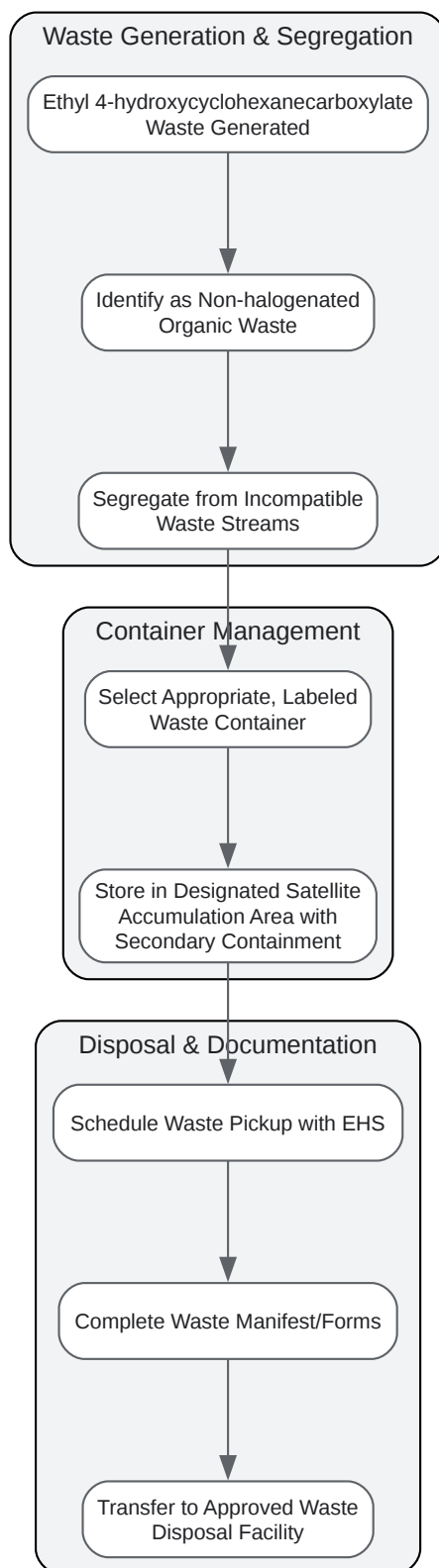
Quantitative Data Summary

While specific quantitative limits for the disposal of **Ethyl 4-hydroxycyclohexanecarboxylate** are determined by local regulations, the following table summarizes key physical and safety information for this compound.

Property	Value
Hazard Classifications	Skin Irritation (Category 2), Eye Irritation (Category 2A), Specific Target Organ Toxicity - Single Exposure (Category 3)
Flash Point	113 °C (235.4 °F) - closed cup
Density	1.068 g/mL at 25 °C
Water Solubility	Immiscible[4]
Persistence	Unlikely based on available information[4]

Disposal Workflow

The following diagram illustrates the decision-making process and workflow for the proper disposal of **Ethyl 4-hydroxycyclohexanecarboxylate**.



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Workflow for the safe disposal of **Ethyl 4-hydroxycyclohexanecarboxylate**.

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References

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